

5-Morpholin-4-yl-2-furaldehyde chemical structure and properties

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Compound of Interest

Compound Name: **5-Morpholin-4-yl-2-furaldehyde**

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An In-depth Technical Guide to **5-Morpholin-4-yl-2-furaldehyde**: Structure, Synthesis, and Applications

Abstract

5-Morpholin-4-yl-2-furaldehyde is a heterocyclic aldehyde that integrates the versatile furan scaffold with the privileged morpholine moiety. This combination makes it a valuable building block in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and spectral characteristics. We delve into established synthetic methodologies, offering mechanistic insights and a detailed experimental protocol. Furthermore, the guide explores the compound's chemical reactivity and its applications as a synthetic intermediate for developing novel compounds with potential pharmacological activities. This document is intended for researchers, chemists, and drug development professionals seeking to leverage this compound in their scientific endeavors.

Introduction to the 5-Substituted-2-Furaldehyde Scaffold

The furan ring is a fundamental five-membered aromatic heterocycle present in a multitude of natural products and synthetic compounds of significant biological importance.^[1] The 2-furaldehyde (furfural) framework, in particular, serves as a versatile and renewable chemical feedstock, often derived from the dehydration of sugars found in agricultural byproducts.^[2] The

introduction of substituents at the 5-position of the furan ring dramatically expands its chemical space and utility, leading to a class of compounds known as 5-substituted-2-furaldehydes.

These derivatives are pivotal starting materials for designing polyfunctionalized heterocyclic compounds.^{[1][3]} The aldehyde group at the 2-position provides a reactive handle for a wide array of chemical transformations, including condensations, oxidations, and reductions, allowing for the construction of more complex molecular architectures.^{[4][5]} The substituent at the 5-position, meanwhile, allows for the fine-tuning of the molecule's steric and electronic properties, which can profoundly influence its biological activity and physical characteristics. Compounds bearing this scaffold have demonstrated a wide spectrum of pharmacological activities, including antimicrobial, anti-inflammatory, and antitumor properties.^{[1][6]}

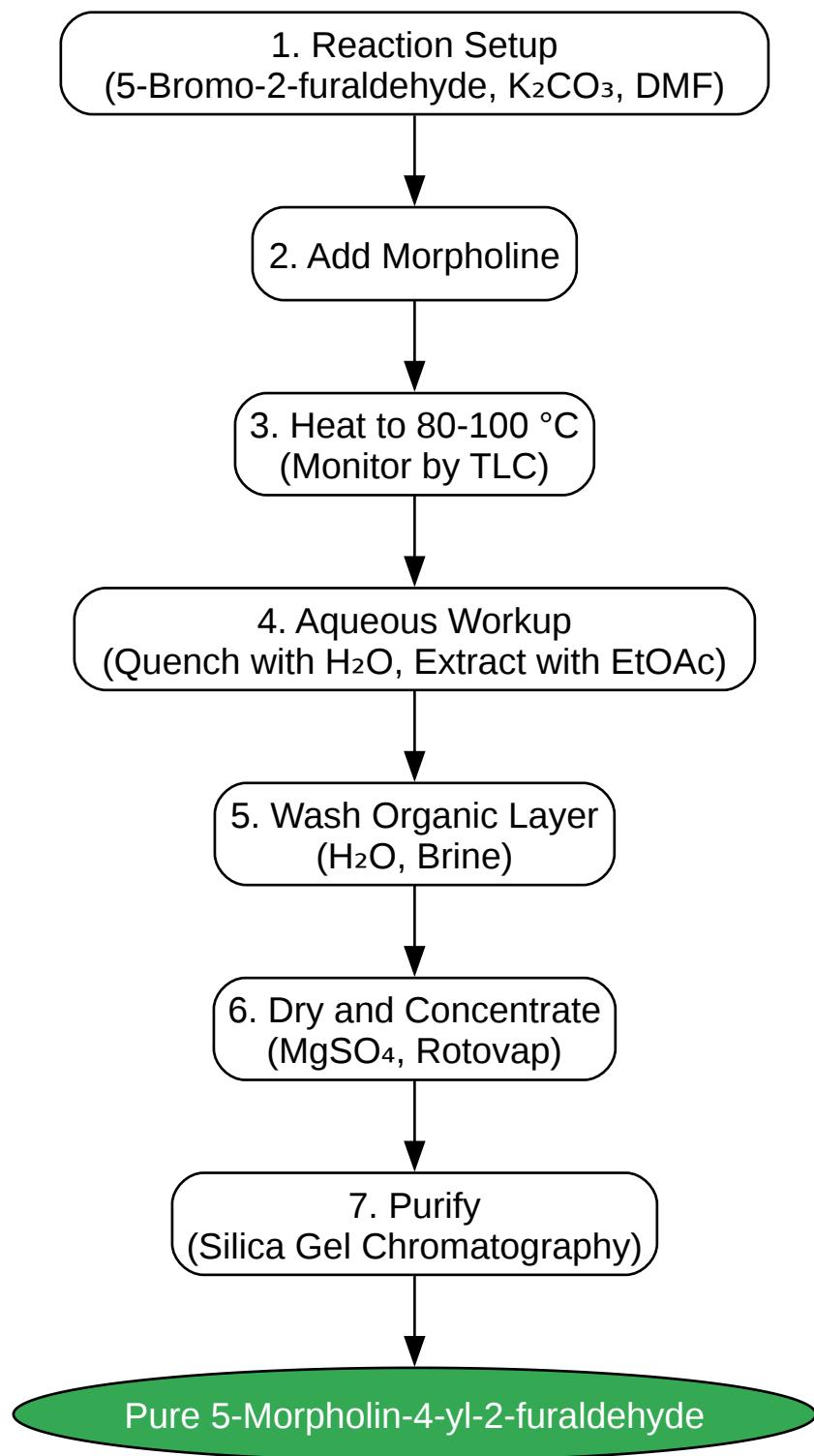
Within this important class of molecules, **5-Morpholin-4-yl-2-furaldehyde** stands out due to the incorporation of a morpholine ring. Morpholine is a well-established "privileged scaffold" in medicinal chemistry, valued for its favorable physicochemical properties, including metabolic stability and aqueous solubility, and its presence in numerous approved drugs.^[7] The fusion of these two key structural motifs—the reactive furan-aldehyde and the pharmacologically significant morpholine—renders **5-Morpholin-4-yl-2-furaldehyde** a highly attractive intermediate for the synthesis of novel chemical entities in drug discovery.

Chemical Identity and Physicochemical Properties

A thorough understanding of a compound's fundamental properties is critical for its effective use in research and development. This section details the structural, physical, and spectral characteristics of **5-Morpholin-4-yl-2-furaldehyde**.

Chemical Structure and Nomenclature

The molecule consists of a furan ring substituted with an aldehyde group at position 2 and a morpholine ring linked via its nitrogen atom to position 5.

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